

GR 64349 Technical Support Center: Solubility and Stability in Aqueous Solutions

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: GR 64349

Cat. No.: B15617033

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This technical support center provides researchers, scientists, and drug development professionals with essential information and troubleshooting guidance for the handling of **GR 64349** in aqueous solutions. Below you will find frequently asked questions (FAQs) and troubleshooting guides to ensure the successful preparation and storage of this potent and selective tachykinin NK2 receptor agonist.

Frequently Asked Questions (FAQs)

Q1: What is the recommended solvent for dissolving **GR 64349**?

A1: The recommended solvent for **GR 64349** is sterile, distilled water.^{[1][2]} For in vivo experiments, **GR 64349** has also been successfully dissolved in 0.9% saline.^[3]

Q2: What is the solubility of **GR 64349** in water?

A2: The reported solubility of **GR 64349** in water varies, with sources indicating solubility up to 1 mg/mL^[4] and another suggesting it is soluble to at least 50 mg/mL, although the saturation point was not determined.^[1]

Q3: How should I store the lyophilized powder of **GR 64349**?

A3: The lyophilized powder should be stored in a tightly sealed container, away from moisture, at -20°C for up to three years or at -80°C for longer-term storage of up to two years.^{[1][4]}

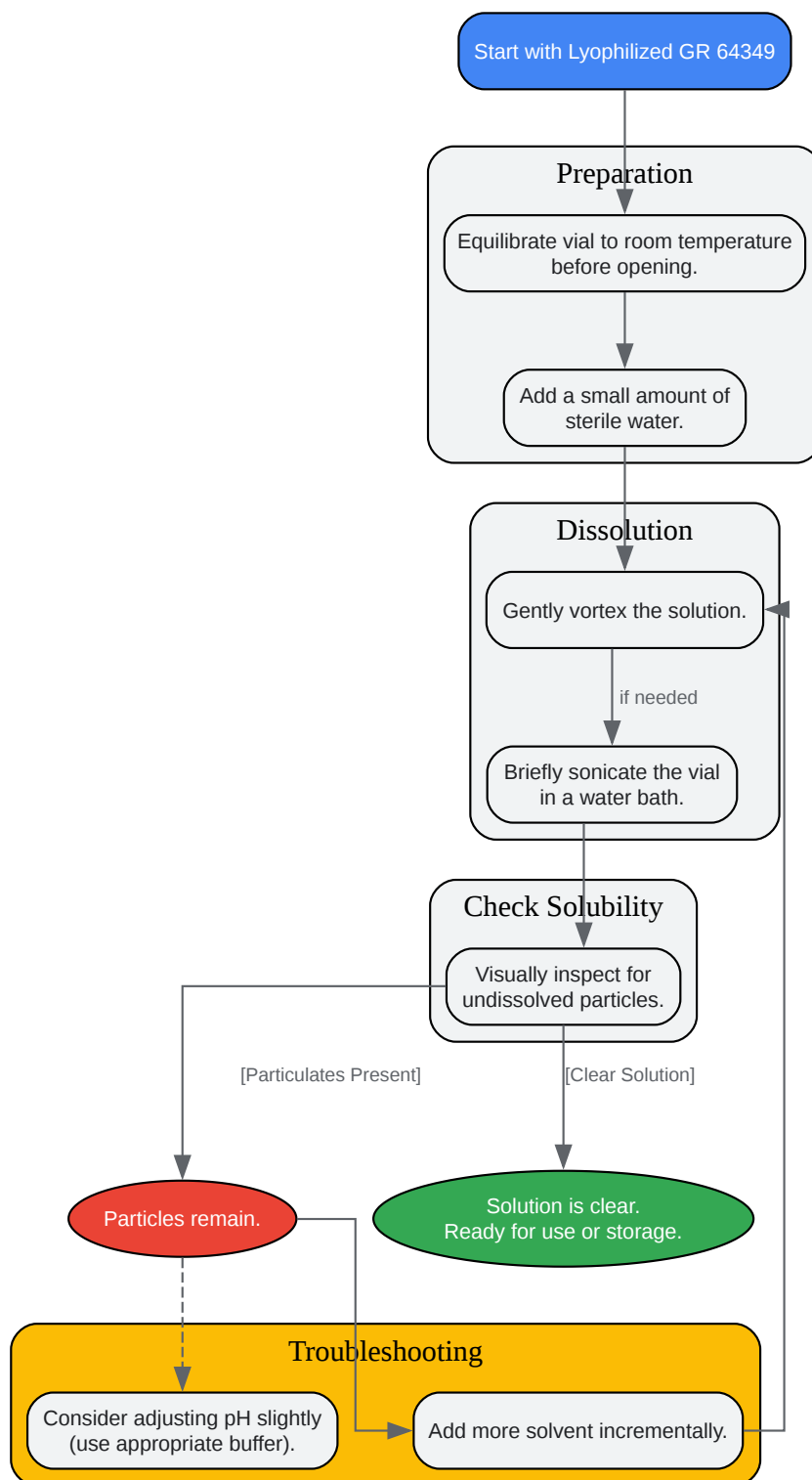
Q4: How should I store aqueous stock solutions of **GR 64349**?

A4: Aqueous stock solutions of **GR 64349** should be aliquoted to avoid repeated freeze-thaw cycles and stored in sealed vials.^[1] For short-term storage, -20°C for up to one month is recommended. For longer-term storage, -80°C for up to six months is advisable.^[1]

Troubleshooting Guides

Issue: Difficulty Dissolving **GR 64349**

If you are experiencing issues with dissolving **GR 64349**, please follow the steps outlined in the workflow below.



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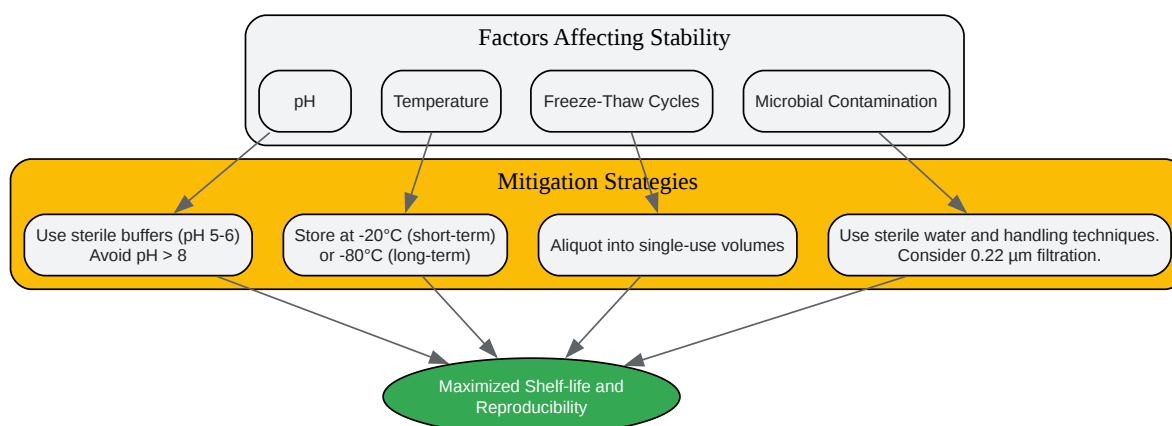
Dissolution Workflow for **GR 64349**.

Detailed Steps & Considerations:

- **Initial Preparation:** Before opening the vial, allow the lyophilized powder to equilibrate to room temperature to prevent condensation, which can affect stability.
- **Solvent Addition:** Start by adding a small amount of sterile water to the vial.
- **Mechanical Agitation:** Gently vortex the vial. If particles remain, sonication in a water bath for short intervals is recommended to aid dissolution.^[4]
- **Observation:** Visually inspect the solution against a light source to ensure all particles have dissolved.
- **Troubleshooting:** If the peptide does not fully dissolve, you can try adding more solvent incrementally. For particularly stubborn peptides, the pH of the solution can be a critical factor in solubility.

Issue: Ensuring Stability of Aqueous Solutions

While specific degradation kinetics for **GR 64349** in aqueous solution are not readily available, general principles for peptide stability should be followed to minimize degradation.



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Key Factors and Mitigation for Solution Stability.

Best Practices for Maintaining Stability:

- **pH:** Peptides are often most stable at a slightly acidic pH. For long-term storage of solutions, using a sterile buffer with a pH between 5 and 6 is a good practice.[5] Avoid alkaline conditions (pH > 8) as this can accelerate the degradation of certain amino acids.[6]
- **Temperature:** Store aqueous solutions at or below -20°C. Avoid using frost-free freezers due to their temperature fluctuations during defrost cycles.[5]
- **Freeze-Thaw Cycles:** Repeatedly freezing and thawing a peptide solution can lead to degradation. It is highly recommended to aliquot the stock solution into single-use volumes. [1]
- **Sterility:** To prevent microbial growth, which can degrade the peptide, use sterile water and sterile filtration (0.22 µm filter) for your solutions, especially if they will be stored for an extended period.[1]

Data at a Glance

Solubility of GR 64349

Solvent	Reported Solubility	Notes
Water	1 mg/mL	Sonication is recommended to aid dissolution.[4]
Water	≥ 50 mg/mL	Saturation point not determined.[1]
0.9% Saline	-	Used for in vivo studies.[3]

Storage Recommendations for GR 64349

Form	Storage Temperature	Duration	Notes
Lyophilized Powder	-20°C	Up to 3 years	Keep away from moisture.[4]
Lyophilized Powder	-80°C	Up to 2 years	Long-term storage.[1]
Aqueous Stock Solution	-20°C	Up to 1 month	Aliquot to avoid freeze-thaw cycles.[1]
Aqueous Stock Solution	-80°C	Up to 6 months	Aliquot to avoid freeze-thaw cycles.[1]

Experimental Protocols

Protocol for Preparation of a 1 mg/mL GR 64349 Stock Solution in Water

- **Equilibration:** Allow the vial of lyophilized **GR 64349** to warm to room temperature before opening.
- **Solvent Addition:** Using a calibrated pipette, add the required volume of sterile, distilled water to the vial to achieve a final concentration of 1 mg/mL.
- **Dissolution:** Gently vortex the vial. If complete dissolution is not immediate, place the vial in a sonicating water bath for 5-10 minute intervals until the solution is clear.
- **Sterilization (Optional but Recommended):** If the solution is intended for cell culture or long-term storage, filter it through a 0.22 µm sterile filter into a sterile container.[1]
- **Aliquoting and Storage:** Dispense the stock solution into single-use, sterile microcentrifuge tubes. Store the aliquots at -20°C for short-term or -80°C for long-term storage.

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- To cite this document: BenchChem. [GR 64349 Technical Support Center: Solubility and Stability in Aqueous Solutions]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b15617033#gr-64349-solubility-and-stability-in-aqueous-solutions]

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